

handling and safety precautions for 2-(Diethylamino)ethanol in the lab

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Compound of Interest

Compound Name: 2-(Diethylamino)ethanol

Cat. No.: B1670525

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Technical Support Center: 2-(Diethylamino)ethanol Handling and Safety

This guide provides essential safety information, troubleshooting advice, and frequently asked questions for the handling of **2-(Diethylamino)ethanol** (DEAE) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective experimentation.

Quick Reference Data

For easy reference, the following table summarizes key quantitative safety and physical property data for **2-(Diethylamino)ethanol**.



Property	Value
CAS Number	100-37-8
Molecular Formula	C6H15NO
Molecular Weight	117.19 g/mol
Boiling Point	161 °C
Density	0.884 g/mL at 25 °C
Vapor Pressure	1 mmHg at 20 °C
Odor	Nauseating, ammonia-like.[1]
Occupational Exposure Limit (OSHA/NIOSH)	10 ppm (50 mg/m³) over an 8-hour workday.[2]

Troubleshooting and FAQs

This section addresses specific issues and questions that may arise during the use of **2-** (**Diethylamino**)ethanol in the lab.

Q1: I smell a strong ammonia-like odor. Is this normal and what should I do?

A1: **2-(Diethylamino)ethanol** has a characteristic nauseating, ammonia-like odor.[1] If you can smell it, it indicates that vapors are present in the air. You should immediately ensure you are working in a well-ventilated area, preferably within a chemical fume hood.[3] If the odor is strong, it may indicate a spill or inadequate ventilation. Evacuate the immediate area and consult your institution's safety protocols. Short-term exposure to approximately 100 ppm can cause nausea and vomiting.[4]

Q2: I accidentally splashed a small amount of **2-(Diethylamino)ethanol** on my gloved hand. What is the correct procedure?

A2: Immediately remove the contaminated glove using the proper removal technique to avoid skin contact with the chemical.[5] Dispose of the glove in accordance with your laboratory's hazardous waste procedures. Wash your hands thoroughly with soap and water.[3] Even though you were wearing gloves, it is crucial to wash your hands as a precaution.



Q3: What are the signs of overexposure to **2-(Diethylamino)ethanol**?

A3: Overexposure can cause irritation to the skin, eyes, and respiratory system.[2][6] Symptoms may include redness and burns on the skin and eyes, as well as nausea, vomiting, dizziness, and throat irritation.[3][4] If you experience any of these symptoms, move to fresh air immediately and seek medical attention.[1]

Q4: My 2-(Diethylamino)ethanol has turned a slight yellow color. Is it still usable?

A4: **2-(Diethylamino)ethanol** is typically a clear to slightly yellow liquid.[2] A slight yellowing may not necessarily indicate degradation that would affect its primary use, but it is important to consult the manufacturer's documentation for your specific product. If you are concerned about purity for a sensitive application, it is best to use a fresh, unopened container.

Q5: What is the appropriate first aid response for eye contact with **2-(Diethylamino)ethanol**?

A5: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3] Remove contact lenses if present and easy to do so. Seek immediate medical attention from an ophthalmologist.[7]

Q6: How should I properly store 2-(Diethylamino)ethanol in the lab?

A6: Store **2-(Diethylamino)ethanol** in a tightly closed container in a dry, well-ventilated place. [3][7] Keep it away from heat, sparks, open flames, and other sources of ignition.[3] It is also hygroscopic, meaning it absorbs moisture from the air, so a dry environment is crucial.[3][7]

Q7: What type of fire extinguisher should be used for a fire involving **2- (Diethylamino)ethanol**?

A7: Suitable extinguishing media include carbon dioxide (CO2), dry chemical, alcohol-resistant foam, and water spray.[3] Do not use a solid stream of water, as it may scatter and spread the fire.[3]

Q8: Can I dispose of small amounts of **2-(Diethylamino)ethanol** down the drain?

A8: No, you should not let the product enter drains.[7] **2-(Diethylamino)ethanol** should be disposed of as hazardous waste in accordance with local, state, and federal regulations.



Consult your institution's environmental health and safety office for specific disposal procedures.

Experimental Protocols & Workflows Standard Handling Protocol for 2-(Diethylamino)ethanol

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS).[7] Work in a well-ventilated area, preferably a chemical fume hood.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, tightly fitting safety goggles or a face shield, and a lab coat or chemical-resistant apron.[3][5] For weighing and diluting, a NIOSH-approved respirator may be necessary.[6]
- Dispensing: Ground all equipment when transferring the liquid to prevent static discharge, as it is flammable.[3] Use only non-sparking tools.
- During Use: Avoid contact with skin, eyes, and clothing.[3] Do not breathe vapors or mist.[3] Do not eat, drink, or smoke in the work area.
- Spills: In case of a small spill, absorb the material with an inert absorbent and place it in a suitable container for hazardous waste disposal. For large spills, evacuate the area and follow your institution's emergency procedures.
- Waste Disposal: Collect all waste containing 2-(Diethylamino)ethanol in a designated, labeled, and sealed container for hazardous waste disposal.
- Post-Handling: Wash hands and face thoroughly after handling the substance.[5] Clean the work area and any contaminated equipment.

Emergency First Aid Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3] Seek immediate medical attention.[3]

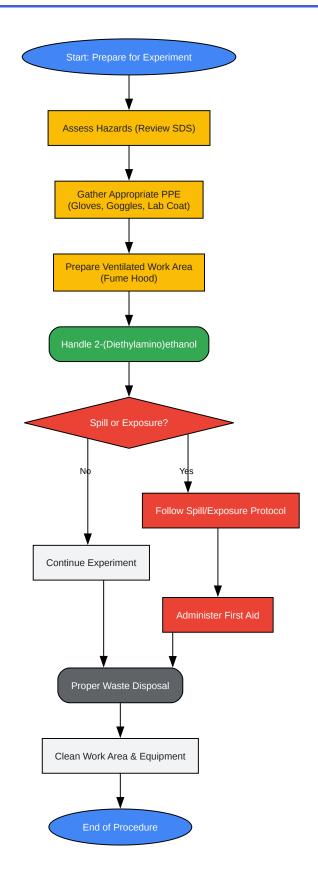


- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[8] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Visual Workflow

The following diagram illustrates the logical workflow for safely handling **2- (Diethylamino)ethanol** in a laboratory setting.





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Caption: Safe handling workflow for 2-(Diethylamino)ethanol.



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